

D14: A Comprehensive Guide to its Validation as the Primary Strigolactone Receptor

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Compound of Interest

Compound Name: *Strigolactones*

CAS No.: *80286-95-9*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of DWARF14 (D14) as the primary strigolactone (SL) receptor, supported by experimental data and detailed methodologies. We delve into the evidence establishing D14's central role in SL perception and signaling, offering a comparative perspective with its closest homolog, KARRIKIN INSENSITIVE 2 (KAI2).

Introduction to Strigolactone Perception

Strigolactones are a class of plant hormones that regulate various aspects of plant development, including shoot branching, root architecture, and symbiotic interactions with mycorrhizal fungi.[1] The perception of SLs is crucial for initiating a signaling cascade that leads to these physiological responses. At the heart of this perception mechanism lies the α/β -hydrolase superfamily protein, DWARF14 (D14).[2][3]

D14: The Validated Primary Strigolactone Receptor

Extensive research has solidified the role of D14 as the primary receptor for **strigolactones**. [4] D14 exhibits a dual functionality; it not only binds to SLs but also hydrolyzes them, a characteristic that is integral to its signaling mechanism.[3][5] Upon binding and hydrolysis of

SL, D14 undergoes a conformational change that allows it to interact with the F-box protein MORE AXILLARY GROWTH 2 (MAX2).[4][5] This interaction leads to the recruitment of SUPPRESSOR OF MAX2 1-LIKE (SMXL) transcriptional repressors, targeting them for ubiquitination and subsequent degradation by the 26S proteasome.[6][7] The degradation of SMXL proteins relieves the repression of downstream genes, thereby activating the SL signaling pathway.[6]

In contrast, KAI2, a paralog of D14, is primarily involved in the perception of karrikins, smoke-derived compounds that promote seed germination.[8][9] While KAI2 shares structural similarities with D14 and also interacts with MAX2, it does not bind **strigolactones** with the same affinity or specificity as D14, positioning D14 as the specific and primary receptor for SLs in planta.[9][10]

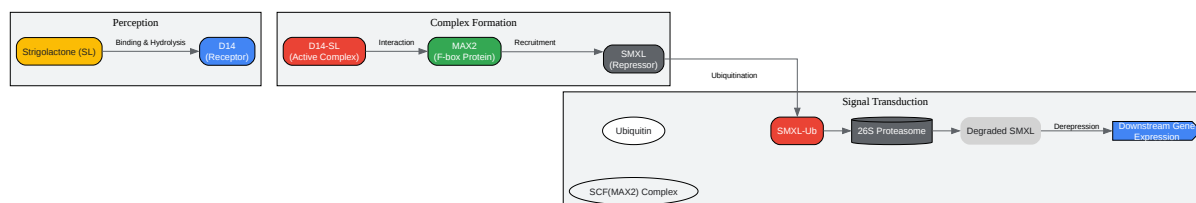
Quantitative Analysis of D14-Strigolactone Interaction

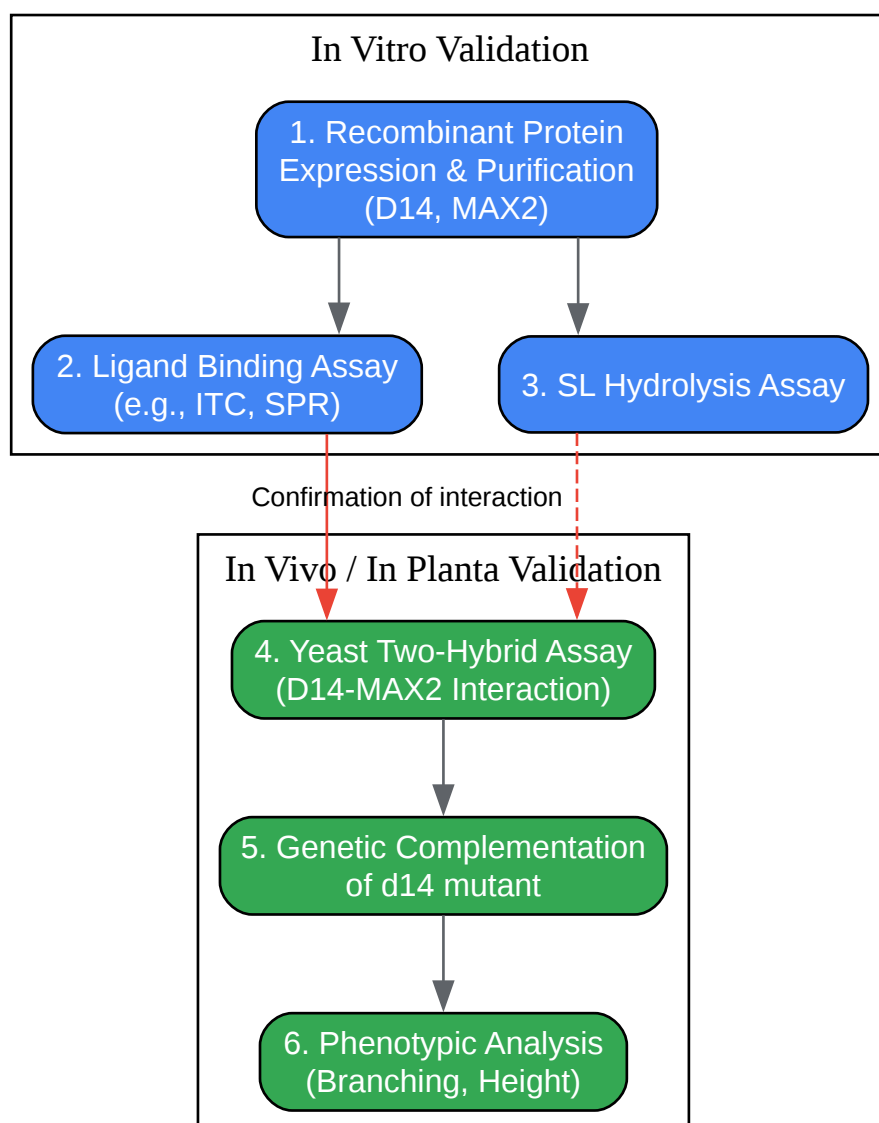
The validation of D14 as the primary SL receptor is substantiated by quantitative data from various biochemical and biophysical assays. These assays measure the binding affinity and inhibitory concentrations of SLs and their analogs for D14.

Parameter	Ligand	Receptor/System	Value	Reference(s)
Binding Affinity (Kd)	GR24	Rice D14	Sub-micromolar	[11]
DL1	Arabidopsis D14	3.4 ± 0.5 µM	[12]	
Inhibitory Concentration (IC50)	GR24	Rice D14	2.5 µM	[2][13]
(±)-GR24	Arabidopsis D14	1.5 ± 0.1 µM	[14]	
(±)-1'-carba-GR24	Arabidopsis D14	33.0 ± 0.6 µM	[14]	
(±)-1'-carba-4BD	Arabidopsis D14	7.5 ± 1.8 µM	[14]	
DL1	Arabidopsis D14	2.4 ± 0.8 µM	[12]	
Phenotypic Rescue	Rice D14 in Atd14-1	Genetic Complementation	Rescue of branching phenotype	[4]
Populus D14 in Atd14	Genetic Complementation	Rescue of branching phenotype	[15]	

Visualizing the Strigolactone Signaling Pathway and Experimental Validation

To further elucidate the role of D14, the following diagrams illustrate the core signaling pathway and a typical experimental workflow for its validation.





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